

N-Methyl-m-toluidine: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Methyl-m-toluidine*

Cat. No.: *B1666196*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

N-Methyl-m-toluidine, with the CAS number 696-44-6, is a secondary aromatic amine that serves as a crucial intermediate in various chemical syntheses.[1][2][3] This guide provides an in-depth overview of its chemical and physical properties, synthesis methodologies, key applications, and safety considerations.

Chemical and Physical Properties

N-Methyl-m-toluidine is a colorless to pale yellow liquid with a characteristic aromatic odor.[4] Its core structure consists of a benzene ring substituted with a methyl group and a methylamino group at positions 3 and 1, respectively. This substitution pattern significantly influences its chemical reactivity and physical properties.

Table 1: Physical and Chemical Properties of **N-Methyl-m-toluidine**

Property	Value
CAS Number	696-44-6[3][5][6]
Molecular Formula	C ₈ H ₁₁ N[6]
Molecular Weight	121.18 g/mol [3][5][6]
Appearance	Colorless to pale yellow liquid[4]
Boiling Point	204-206 °C at 5 mmHg[3][5]
Density	0.957 g/mL at 25 °C[3][5]
Refractive Index (n ₂₀ /D)	1.5560[3][5]
Flash Point	90 °C (194 °F)[3][5]
Solubility	Insoluble in water; soluble in organic solvents and DMSO.[1][4]

Synthesis of N-Methyl-m-toluidine

The primary methods for synthesizing **N-Methyl-m-toluidine** involve the methylation of m-toluidine or the reduction of m-nitrotoluene followed by methylation.

Synthesis Pathway from m-Toluidine

*Synthesis of **N-Methyl-m-toluidine** from m-Toluidine.*

Synthesis Pathway from m-Nitrotoluene

*Two-step synthesis of **N-Methyl-m-toluidine** from m-Nitrotoluene.*

Experimental Protocols

Methylation of m-Toluidine

This is the most direct route for the synthesis of **N-Methyl-m-toluidine**.^[4]

- Reactants: m-Toluidine, Methylating agent (e.g., dimethyl sulfate or methyl iodide), and a base (e.g., sodium hydroxide).
- Procedure (General):

- Dissolve m-toluidine in a suitable solvent.
- Add the base to the solution.
- Slowly add the methylating agent while maintaining the reaction temperature.
- After the addition is complete, continue stirring for a specified period to ensure the reaction goes to completion.
- Quench the reaction and perform an aqueous workup to remove salts and unreacted base.
- Extract the product with an organic solvent.
- Dry the organic layer and remove the solvent under reduced pressure.
- Purify the crude product by distillation.

Reductive Amination of m-Toluidine with Formaldehyde

A variation of the methylation process involves the reaction of m-toluidine with formaldehyde to form an imine intermediate, which is then reduced.

- Reactants: m-Toluidine, Formaldehyde, Reducing agent (e.g., sodium borohydride or catalytic hydrogenation).
- Procedure (General):
 - Condense m-toluidine with formaldehyde to form the corresponding imine.[\[1\]](#)
 - The resulting imine is then reduced in situ or in a separate step using a suitable reducing agent to yield **N-Methyl-m-toluidine**.[\[1\]](#)

Applications

N-Methyl-m-toluidine is a versatile intermediate with applications in several industrial sectors.

Table 2: Applications of **N-Methyl-m-toluidine**

Application Area	Description
Dye Production	Serves as a key precursor in the synthesis of various dyes and pigments.[4]
Pharmaceuticals	Utilized as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).[4]
Resins and Adhesives	Incorporated into the formulation of certain types of resins and adhesives.[4]

Role in Dye Synthesis Workflow

*General workflow for the use of **N-Methyl-m-toluidine** in azo dye synthesis.*

Safety and Handling

N-Methyl-m-toluidine is classified as toxic if swallowed, in contact with skin, or if inhaled.[7] It may also cause damage to organs through prolonged or repeated exposure and is harmful to aquatic life with long-lasting effects.[7]

Table 3: GHS Hazard Information

Hazard Class	Category
Acute Toxicity, Oral	Category 3
Acute Toxicity, Dermal	Category 3
Acute Toxicity, Inhalation	Category 3
Specific Target Organ Toxicity (Repeated Exposure)	Category 2
Hazardous to the Aquatic Environment, Long-Term Hazard	Category 3

Source: Sigma-Aldrich[3]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Safety glasses with side-shields or chemical goggles.
- Skin Protection: Chemical-resistant gloves and protective clothing.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors.

Always handle **N-Methyl-m-toluidine** in a well-ventilated area, preferably in a chemical fume hood.

Conclusion

N-Methyl-m-toluidine is a valuable chemical intermediate with well-defined properties and established synthesis routes. Its primary applications lie in the production of dyes, pharmaceuticals, and polymers. Due to its toxicity, strict adherence to safety protocols is essential when handling this compound. This guide provides a foundational understanding for researchers and professionals working with **N-Methyl-m-toluidine**.

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